Thermochemical data for Cyclohexyl valerate.

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Compound of Interest

Compound Name:	*Cyclohexyl valerate*
CAS No.:	*1551-43-5*
Cat. No.:	*B072514*

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An In-Depth Technical Guide to the Thermochemical Properties of **Cyclohexyl Valerate**

Executive Summary

Cyclohexyl valerate (pentanoic acid, cyclohexyl ester) is an ester of significant interest in the fragrance and flavor industries, as well as a model compound for thermophysical studies of cyclic esters. A thorough understanding of its thermochemical properties, such as enthalpy of formation, heat capacity, and enthalpy of vaporization, is critical for process design, safety assessments, and predicting its environmental fate. This guide provides a comprehensive overview of the experimentally determined thermochemical data for **cyclohexyl valerate**, details the rigorous experimental and computational methodologies used for their determination, and establishes a framework for data validation, ensuring a high degree of scientific integrity for researchers and drug development professionals.

Experimentally Determined Thermochemical Data for Cyclohexyl Valerate

Unlike many specialty chemicals for which data is sparse, key thermochemical properties for **cyclohexyl valerate** have been meticulously determined and published in peer-reviewed literature. A comprehensive study by Zaitsau et al. (2003) focused on its vaporization

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thermodynamics, while a subsequent study by Nabirau et al. (2007) investigated its properties in the condensed state.[1][2] These studies provide a robust, experimentally validated dataset.

The core thermochemical parameters for **Cyclohexyl Valerate** are summarized below.

Property	Symbol	Value	Conditions	Source
Standard Molar Enthalpy of Vaporization	ΔlgHm°	63.9 ± 0.9 kJ·mol^{-1}	T = 298.15 K	Zaitsau et al. (2003)[2]
Normal Boiling Point Temperature	Tboil	231-233 °C (504-506 K)	760 mmHg	The Good Scents Company[3][4]
Molar Heat Capacity (Liquid)	Cp,m°(l)	337.11 ± 5.53 J·K^{-1}·mol^{-1}	T = 298.15 K	Nabirau et al. (2007)[1]
Molar Enthalpy of Fusion	ΔfusHm°	(Data available in source)	T = 283.51 K	Nabirau et al. (2007)[1]
Glass Transition Temperature	Tg	(Data available in source)	-	Nabirau et al. (2007)[1]
Vapor Pressure	p	Varies with temp.	See source data	Zaitsau et al. (2003)[2]

Methodologies for Experimental Determination

The trustworthiness of thermochemical data is directly dependent on the rigor of the experimental methods employed. The data presented above were derived from a combination of well-established techniques, each providing a piece of the thermodynamic puzzle. The choice of multiple, independent methods is a cornerstone of self-validating experimental design.[2]

Determination of Vapor Pressure and Enthalpy of Vaporization

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The enthalpy of vaporization (ΔlgHm°) is a critical measure of a liquid's volatility and intermolecular forces.[5] For low-volatility compounds like **cyclohexyl valerate**, specialized techniques are required.[6][7][8] The study by Zaitsau et al. (2003) employed three independent methods to ensure the highest data quality.[2]

This is a dynamic technique for accurately measuring the vapor pressure of low-volatility substances.[9]

Protocol:

- Carrier Gas Saturation: A precisely metered stream of an inert carrier gas (e.g., nitrogen or argon) is passed through or over a sample of **cyclohexyl valerate** maintained at a constant temperature (T).
- Equilibrium: The gas flow rate is controlled to be slow enough to ensure the carrier gas becomes fully saturated with the ester's vapor.
- Condensation & Quantification: The gas mixture is passed through a cold trap, where the ester vapor condenses. The mass (m) of the condensed ester is then determined gravimetrically.
- Gas Volume Measurement: The total volume (V) of the carrier gas that passed through the saturator is measured.
- Vapor Pressure Calculation: The partial pressure (p) of the ester, which is equal to its vapor pressure at temperature T, is calculated using the ideal gas law: p = (m/M) * (RT/V), where M is the molar mass and R is the ideal gas constant.
- Enthalpy of Vaporization: By measuring vapor pressure at several different temperatures, the enthalpy of vaporization can be determined from the slope of the line in a plot of ln(p) versus 1/T, according to the Clausius-Clapeyron equation.

This method measures vapor pressure under vacuum conditions by observing the rate of mass loss from an effusion cell.

Protocol:

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- Sample Preparation: A small amount of the sample is placed in a Knudsen cell, a small container with a very small, well-defined orifice.
- High Vacuum: The cell is placed in a high-vacuum chamber and heated to a precise, constant temperature (T).
- Effusion: Molecules of the ester effuse through the orifice into the vacuum. The rate of mass loss is proportional to the vapor pressure inside the cell.
- Mass Loss Measurement: The cell is weighed before and after a known time interval (t) to determine the mass loss (Δm).
- Vapor Pressure Calculation: The vapor pressure (p) is calculated using the Knudsen equation: $p = (\Delta m/A_0 t) * \sqrt{(2\pi RT/M)}$, where A_0 is the area of the orifice.

DSC can be used to directly measure the enthalpy of vaporization by quantifying the heat absorbed during the liquid-to-gas phase transition.[5][10]

Protocol:

- Sample Encapsulation: A few milligrams of the liquid sample are placed in a sample pan with a pierced lid. An empty, sealed pan is used as a reference.
- Temperature Program: The sample and reference are heated at a constant rate (e.g., 10-20 °C/min).[11]
- Heat Flow Measurement: The DSC instrument measures the differential heat flow required to maintain the sample and reference at the same temperature.
- Peak Integration: As the sample reaches its boiling point, a large endothermic peak is observed. The area of this peak is integrated to determine the total heat absorbed, which corresponds to the enthalpy of vaporization.[10]

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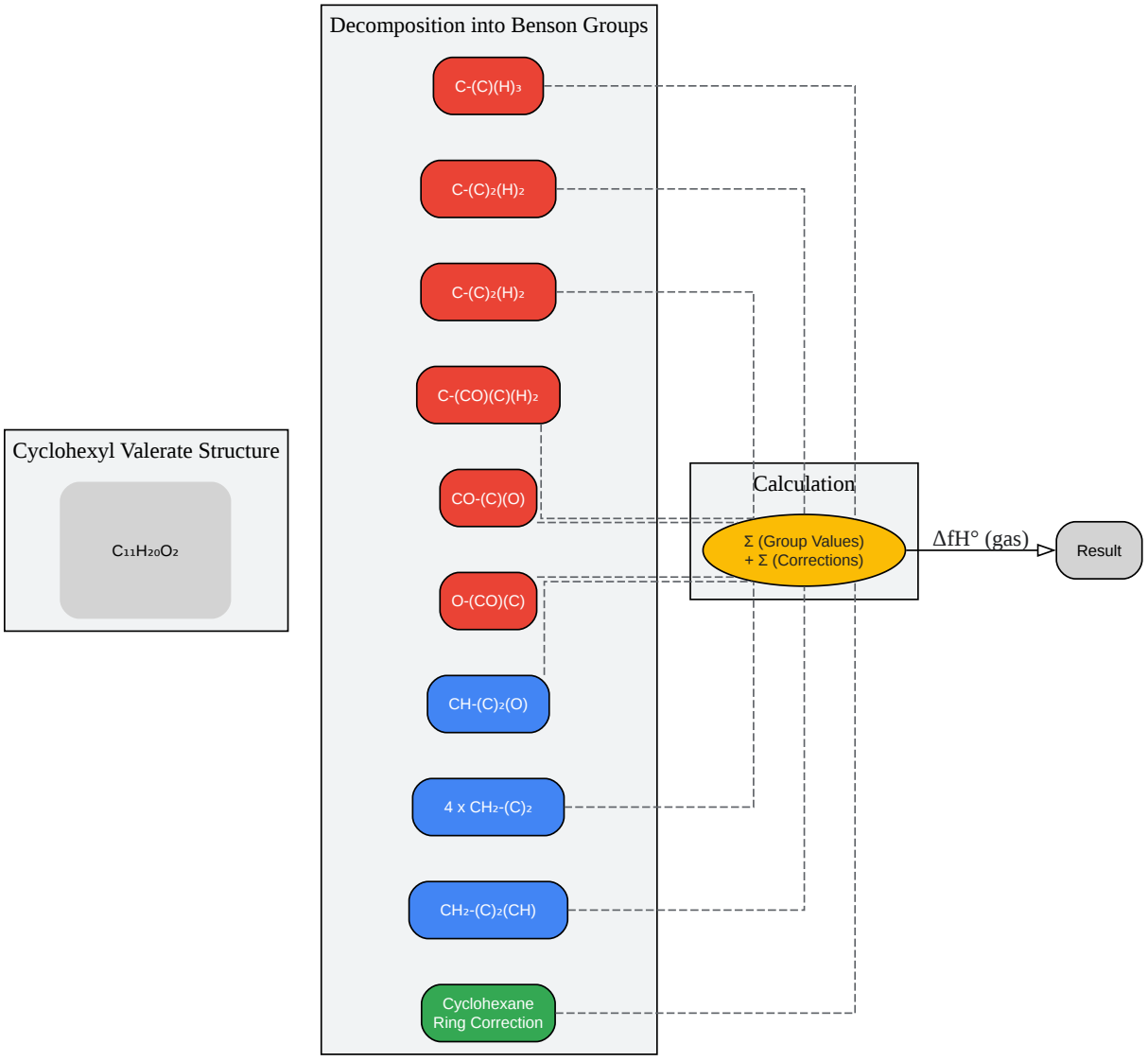

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Caption: Logical diagram of the Benson group additivity method for **cyclohexyl valerate**.

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Quantum Chemistry (DFT)

Modern computational chemistry, particularly Density Functional Theory (DFT), offers a more fundamental approach. [12][13]By solving approximations to the Schrödinger equation, DFT can calculate the total electronic energy of a molecule. [14]From this, thermochemical properties like the enthalpy of formation can be derived using isodesmic reactions or atomization schemes. High-level composite methods like G4 theory can achieve "chemical accuracy" (typically within ~1 kcal/mol or ~4 kJ/mol). [15][16]These calculations serve as a powerful tool for validating experimental data and exploring the properties of molecules for which no experimental data exists. [17]

Conclusion

The thermochemical profile of **cyclohexyl valerate** is well-characterized, thanks to rigorous experimental studies employing multiple, complementary techniques. The standard molar enthalpy of vaporization at 298.15 K is 63.9 ± 0.9 kJ·mol^{-1}, and its liquid-phase molar heat capacity is 337.11 ± 5.53 J·K^{-1}·mol^{-1}. [1][2]The methodologies detailed in this guide—including transpiration, Knudsen effusion, DSC for vaporization properties, and adiabatic calorimetry for condensed-phase properties—represent the gold standard for acquiring trustworthy thermochemical data. Furthermore, computational methods like group additivity and DFT provide a robust framework for prediction and validation, ensuring a comprehensive and reliable understanding of this important compound.

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